

# Application Protocol for RHEOBYK® Additives in Epoxy Resin Systems

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## Compound of Interest

Compound Name: Byk-R

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This document provides detailed application notes and protocols for the use of RHEOBYK® rheology-modifying additives in epoxy resin systems. The information herein is intended to guide researchers and formulation scientists in achieving desired rheological properties such as viscosity control, anti-sagging, and improved leveling in their epoxy-based formulations.

## Introduction to RHEOBYK® in Epoxy Resins

RHEOBYK® additives are a range of rheology modifiers designed to control the flow behavior of various coating and resin systems. In epoxy resins, they are primarily used to impart shear-thinning (thixotropic) properties. This is achieved through the formation of a three-dimensional network structure within the resin matrix, which breaks down under shear stress (e.g., during application) and rebuilds at rest.<sup>[1][2][3]</sup> This mechanism is crucial for preventing sagging in high-build coatings, controlling viscosity for optimal application, and preventing the settling of fillers and pigments.

## RHEOBYK® Product Selection for Epoxy Systems

The selection of the appropriate RHEOBYK® additive depends on the specific requirements of the epoxy system, including the desired rheological profile, the polarity of the system, and the presence of fillers or pigments. Below is a summary of commonly used RHEOBYK® additives for epoxy applications.

RHEOBYK® Product	Chemical Composition	Primary Function in Epoxy Resins	Recommended Dosage (% of total formulation)
RHEOBYK-410 / D 410	Solution of a modified urea	Anti-sagging, anti- settling in medium- polarity systems.[1][2] [3]	0.5 - 2.0% for anti- sagging, 0.2 - 1.0% for anti-settling.[1][2] [3]
RHEOBYK-430	High molecular weight urea modified medium polar polyamide solution	Pseudoplastic flow modifier for medium polarity systems, anti- drip.[4][5]	-
RHEOBYK-R 605	Solution of polyhydroxycarboxylic acid amides	Reinforces the effectiveness of fumed silica, improves thixotropy.	5% based on the silica content.
RHEOBYK-R 606	97% solids polyhydroxycarboxylic acid esters	Viscosity modifier for non-volatile formulations, used with fumed silica.[4][6]	-
RHEOBYK-7502	Organic rheology additive in powder form	Increases stability in single-component epoxy systems.	-
New Liquid Polyamide	Polyamide	High sag resistance and fast structure recovery in water- borne 2-pack epoxies. [7]	2% as supplied on total formulation.[7]

Note: The optimal dosage for each application should be determined through a series of laboratory tests.[1][3]

## Quantitative Performance Data

The following table summarizes the performance of a novel liquid polyamide rheology additive in a water-borne 2-pack epoxy system, demonstrating the quantitative benefits of using RHEOBYK®-like technology.

Rheological Property	Control (No Additive)	Associative Thickener (0.5% active)	New Liquid Polyamide (0.5% active)
Sag Resistance (μm)	100	200	≥ 500

Data sourced from a BYK presentation on rheology additives for water-borne 2-pack epoxy coatings.<sup>[7]</sup>

## Experimental Protocols

### General Incorporation of Liquid RHEOBYK® Additives

This protocol describes the general procedure for incorporating liquid RHEOBYK® additives into an epoxy resin system.

Materials:

- Epoxy Resin (Part A)
- Curing Agent (Part B)
- Liquid RHEOBYK® Additive
- High-speed disperser (e.g., Dispermat) with a toothed-plate blade
- Beaker or mixing vessel
- Balance

Procedure:

- Weigh the required amount of epoxy resin (Part A) into the mixing vessel.

- While stirring the resin at a moderate speed (e.g., 3000 RPM), slowly add the predetermined amount of the liquid RHEOBYK® additive.[6]
- Increase the stirring speed to high (e.g., 8500 RPM) and disperse for 10-15 minutes to ensure homogeneous distribution of the additive.[6]
- If the formulation includes pigments or fillers, they should be added at this stage and dispersed until the desired fineness of grind is achieved.
- Allow the mixture to cool to room temperature.
- Add the stoichiometric amount of the curing agent (Part B) and mix thoroughly at a low speed for 2-3 minutes until the mixture is uniform.
- Allow the formulation to rest for a specified induction time, if required, before application or testing. The rheological effect of the additive can typically be evaluated 2 to 4 hours after incorporation.[3]

## Viscosity Measurement

This protocol outlines the procedure for measuring the viscosity of an epoxy system containing a RHEOBYK® additive using a rotational viscometer.

### Equipment:

- Rotational viscometer (e.g., Anton Paar MCR 302 Rheometer or Brookfield-type viscometer) [7]
- Appropriate spindle or measuring geometry (e.g., cone-plate)
- Temperature-controlled sample holder

### Procedure:

- Prepare the epoxy resin sample with the RHEOBYK® additive as described in section 4.1.
- Calibrate the viscometer according to the manufacturer's instructions.

- Place the specified amount of the sample into the sample holder, ensuring there are no air bubbles.
- Allow the sample to equilibrate to the test temperature (e.g., 25 °C).
- Perform the viscosity measurement. For a comprehensive analysis, it is recommended to measure viscosity at a range of shear rates (e.g., from 0.1 to 1000 s<sup>-1</sup>) to characterize the shear-thinning behavior.
- For thixotropy assessment, a 3-interval thixotropy test (oscillation-rotation-oscillation) can be performed to evaluate the structural recovery after high shear.<sup>[7]</sup>
- Record the viscosity (in mPa·s or Pa·s) at various shear rates.

## Sag Resistance Testing

This protocol describes the method for evaluating the sag resistance of an epoxy coating formulated with a RHEOBYK® additive, based on ASTM D4400 principles.

### Equipment:

- Multi-notch applicator
- Test panels (e.g., steel or glass)
- Clamping device to hold the panel in a vertical position

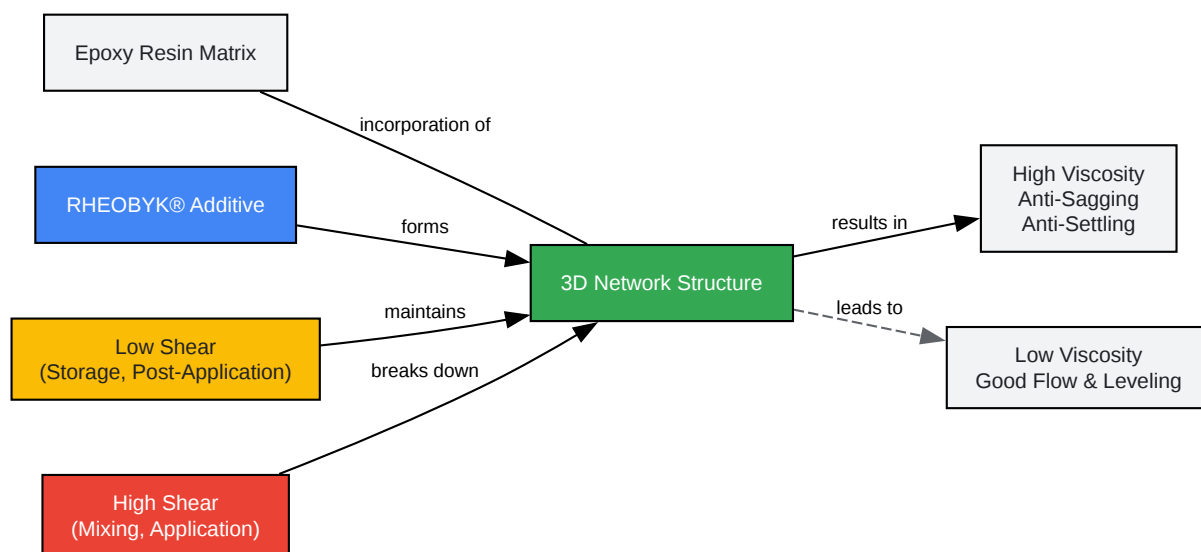
### Procedure:

- Prepare the epoxy coating formulation as described in section 4.1.
- Place a clean test panel on a flat surface.
- Position the multi-notch applicator at the top of the panel.
- Pour a sufficient amount of the coating in front of the applicator.
- Draw down the applicator at a steady rate to apply a series of stripes with increasing film thickness.

- Immediately hang the panel in a vertical position.
- Allow the coating to cure under controlled conditions.
- After the specified curing time, examine the stripes. The sag resistance is reported as the thickest stripe that does not sag and touch the stripe below it. The result is typically given in micrometers ( $\mu\text{m}$ ).<sup>[7]</sup>

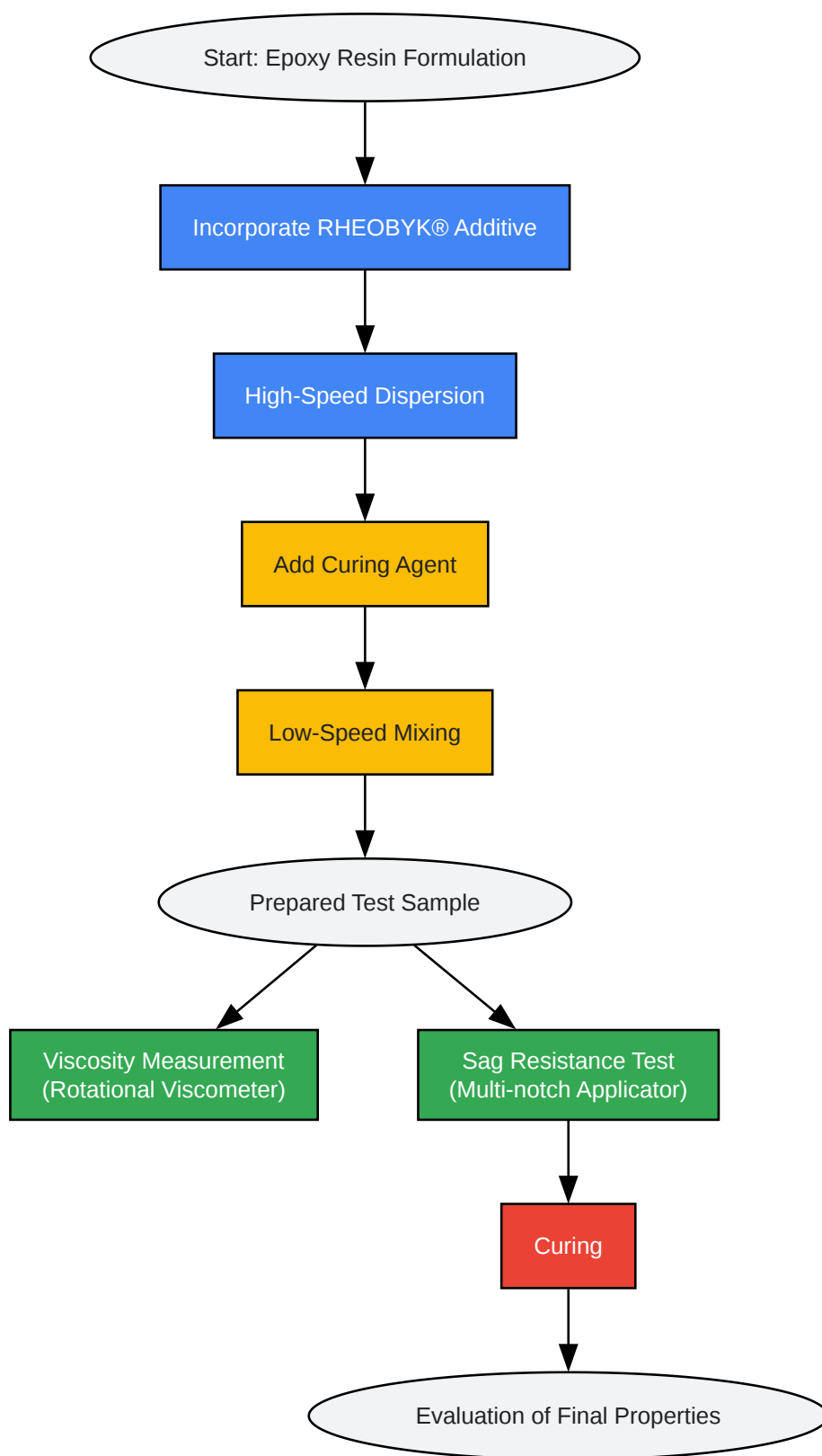
## Visualizations

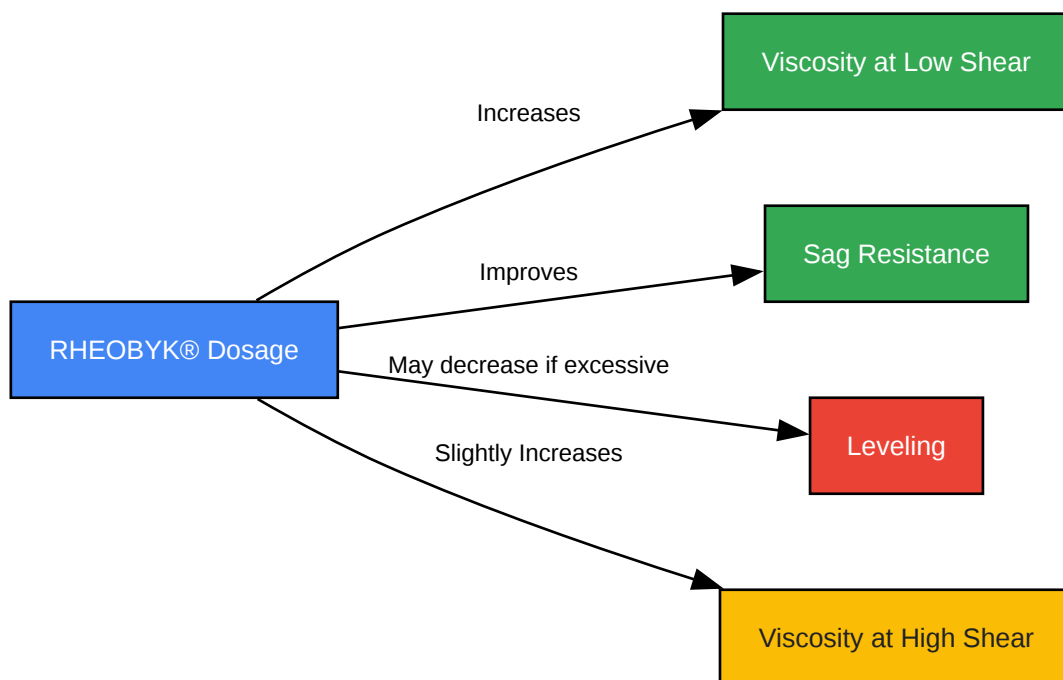
The following diagrams illustrate key concepts related to the application of RHEOBYK® in epoxy resins.



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Caption: Mechanism of RHEOBYK® in Epoxy Resins.





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